

# Application Notes and Protocols for CTPS1-IN-1 in DMSO

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## Compound of Interest

Compound Name: CTPS1-IN-1

Cat. No.: B12370056

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This document provides detailed guidelines for the dissolution and storage of **CTPS1-IN-1**, a potent and orally active inhibitor of cytidine 5'-triphosphate synthetase (CTPS), in dimethyl sulfoxide (DMSO).<sup>[1]</sup> **CTPS1-IN-1** has demonstrated potential as an antitumor and anti-inflammatory agent, making it a valuable tool for researchers in oncology and immunology.<sup>[1]</sup> Proper handling and storage of this compound are crucial for maintaining its stability and ensuring the reproducibility of experimental results.

## Data Presentation

The following table summarizes the key quantitative data for **CTPS1-IN-1**.

Property	Value	Reference
Molecular Weight	512.53 g/mol	<sup>[1]</sup>
Chemical Formula	C20H19F3N6O3S2	<sup>[1]</sup>
CAS Number	2338811-71-3	<sup>[1]</sup> <sup>[2]</sup>
Solubility in DMSO	80 mg/mL (156.09 mM)	<sup>[1]</sup>
Appearance	White to off-white solid	<sup>[2]</sup>

## Experimental Protocols

### Materials

- **CTPS1-IN-1** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)[1]
- Calibrated pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

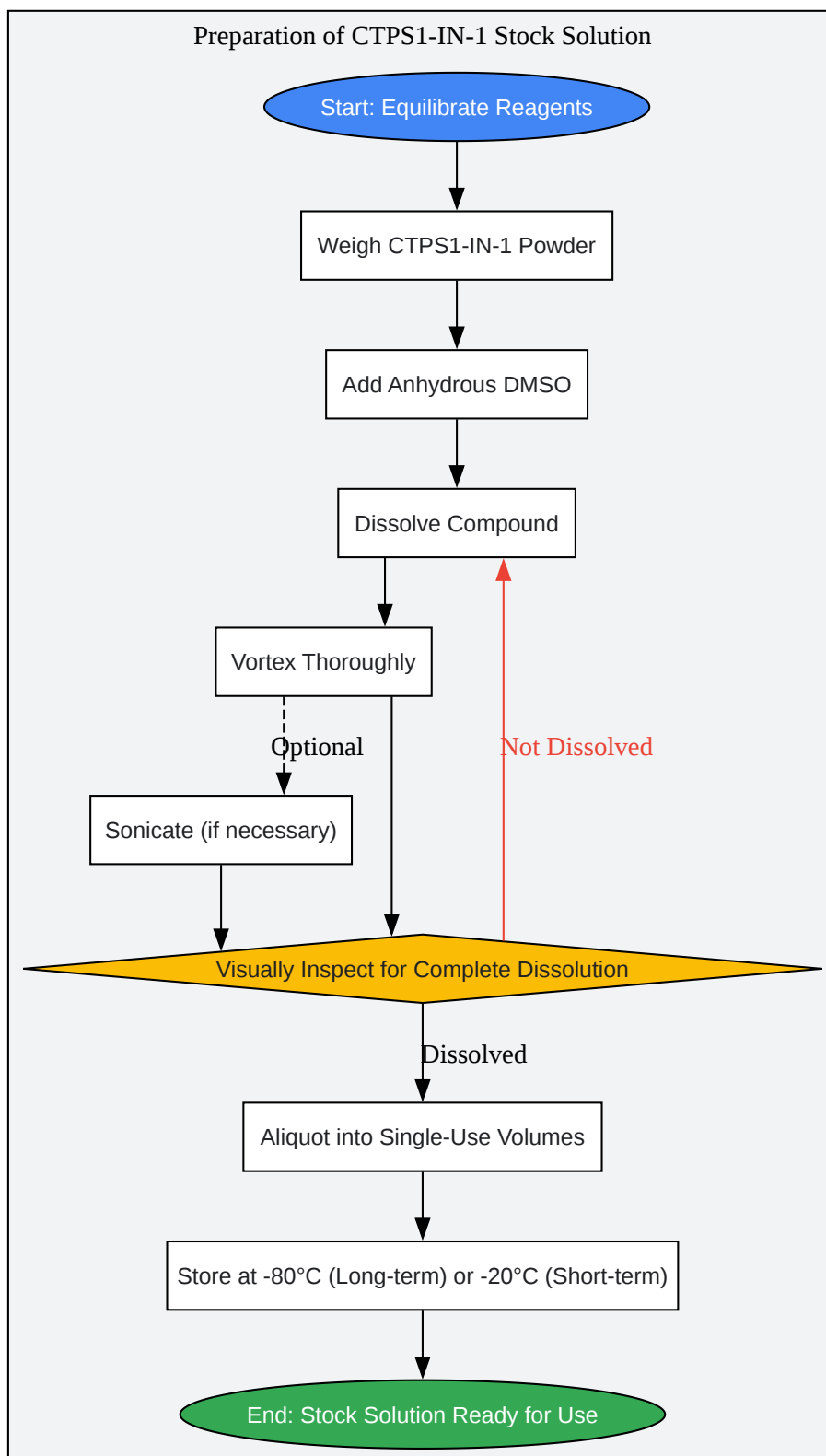
## Protocol for Preparing a 10 mM Stock Solution of CTPS1-IN-1 in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro experiments. Adjust the calculations accordingly for different desired concentrations.

- **Equilibrate Reagents:** Allow the **CTPS1-IN-1** powder and DMSO to reach room temperature before use. This prevents condensation from forming inside the containers.
- **Weigh CTPS1-IN-1:** Accurately weigh the desired amount of **CTPS1-IN-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.125 mg of the compound.
  - Calculation:  $\text{Molecular Weight (512.53 g/mol)} \times \text{Molar Concentration (0.010 mol/L)} \times \text{Volume (0.001 L)} = 0.005125 \text{ g} = 5.125 \text{ mg}$
- **Add DMSO:** Add the calculated volume of DMSO to the vial containing the **CTPS1-IN-1** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:**
  - **Vortexing:** Securely cap the vial and vortex thoroughly for several minutes to facilitate dissolution.

- Sonication (Recommended): If the compound does not fully dissolve with vortexing, place the vial in a sonicator water bath for 5-10 minutes.<sup>[1]</sup> This can help to break up any clumps and enhance solubility.
- Visual Inspection: Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu$ L) in sterile microcentrifuge tubes.
  - Store the aliquots at -80°C for long-term storage (up to 1 year).<sup>[1]</sup> For short-term storage (up to 1 month), -20°C is also acceptable.<sup>[2][3]</sup>

## Mandatory Visualization



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Caption: Workflow for dissolving and storing **CTPS1-IN-1** in DMSO.

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## References

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